

Application Notes: Dithiophosphates as Collectors in Froth Flotation of Sulfide Ores

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Compound of Interest

Compound Name: Dithiophosphate

Cat. No.: B1263838

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Introduction

Dithiophosphates are a class of sulfhydryl (thiol) organic compounds widely utilized as collectors in the froth flotation process for the beneficiation of sulfide ores.[1][2] First introduced in 1925, they are second only to xanthates in terms of usage for sulfide mineral flotation.[1] These reagents are effective for the recovery of copper, lead, and zinc sulfide minerals.[3]

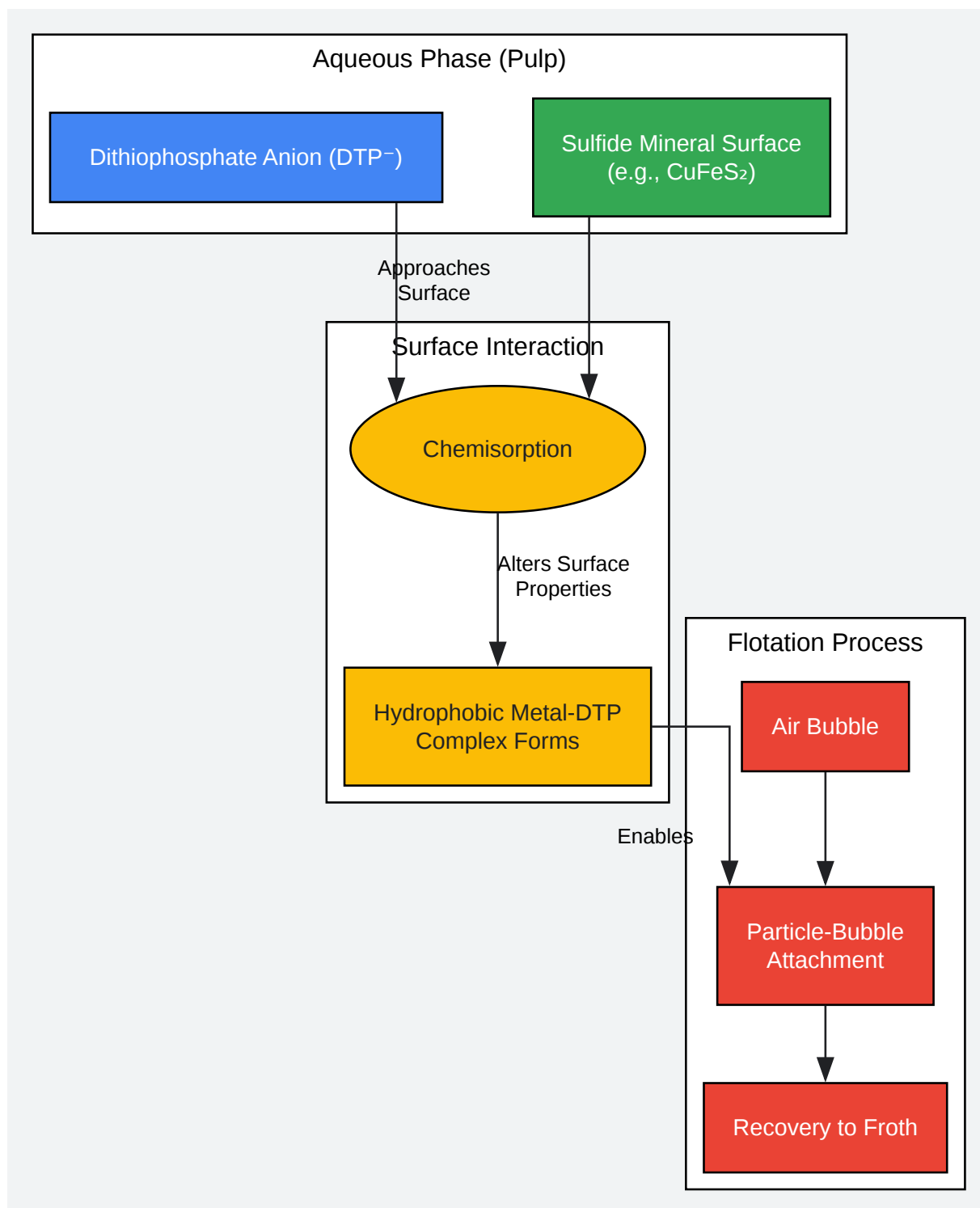
Dithiophosphates possess both collecting and frothing properties, which can be advantageous in certain flotation circuits.[1] Their chemical stability and selectivity, particularly against iron sulfides like pyrite in alkaline conditions, make them a valuable tool in mineral processing.[1][3]

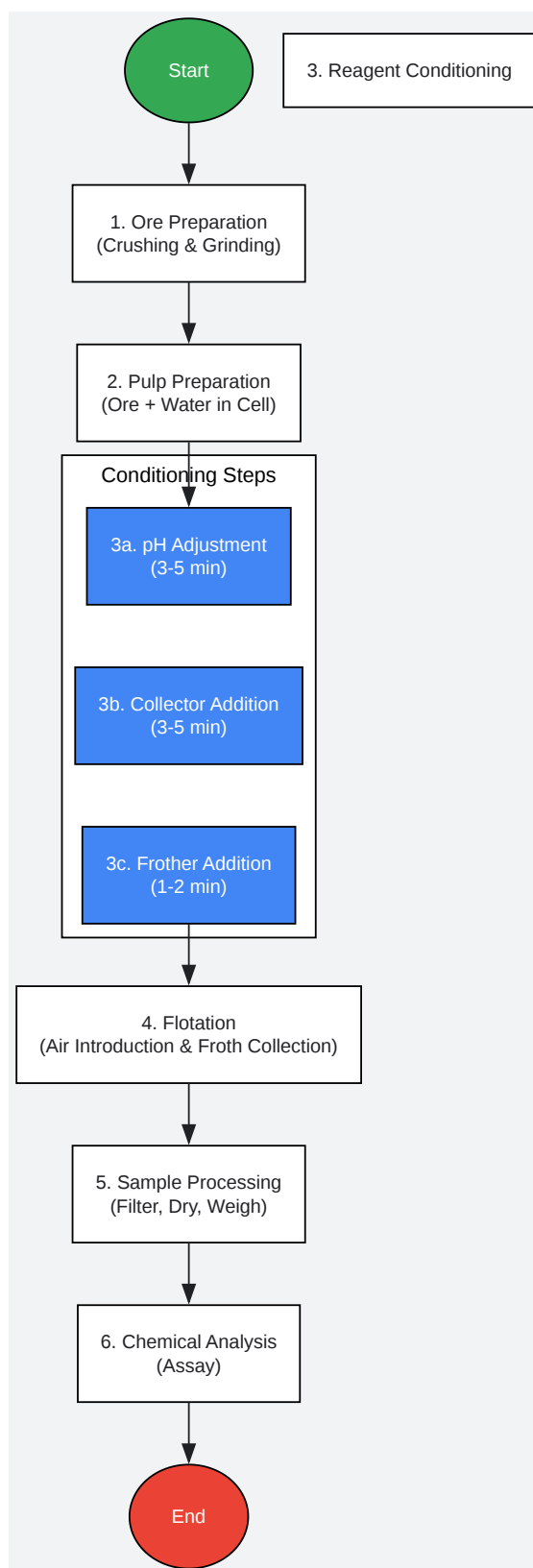
Mechanism of Action

The function of **dithiophosphate** collectors is to selectively adsorb onto the surface of target sulfide minerals, rendering them hydrophobic (water-repellent).[1] This change in surface property allows the mineral particles to attach to air bubbles introduced into the flotation pulp and be carried to the surface in a froth layer, separating them from hydrophilic gangue minerals.[3][4]

The primary mechanism of adsorption is chemisorption, where the **dithiophosphate** anion forms a chemical bond with the metal ions within the mineral's crystal lattice.[3][5] This reaction creates a stable, water-repellent metal-**dithiophosphate** compound on the mineral surface.[3] The process is often described as a corrosion-type mixed potential mechanism occurring at the

mineral-water interface.[3] The collector coordinates with the metal ions of the copper-containing minerals through the sulfur atoms of the **dithiophosphate** group.[6]





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